

# barium chlorate handling toxicity precautions

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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## Hazards and Properties of Barium Chlorate

The table below summarizes the primary hazards and key physical properties.

Hazard/Property	Description
Health Hazards	Toxic if ingested, inhaled, or absorbed through skin; causes irritation, nausea, vomiting, muscle tremors, and potential methemoglobinemia [1] [2].
Reactivity Hazards	Strong oxidizer; forms highly flammable or explosive mixtures with combustible materials, ammonium salts, powdered metals, sulfur, and strong acids [2].
Physical Properties	White crystalline solid (monohydrate); density 3.18 g/cm <sup>3</sup> ; melting point ~413.9°C (anhydrous, decomposes) [1] [2].

## Safe Handling and Emergency Procedures

Adhere to the following protocols to minimize risks when working with **barium chlorate**.

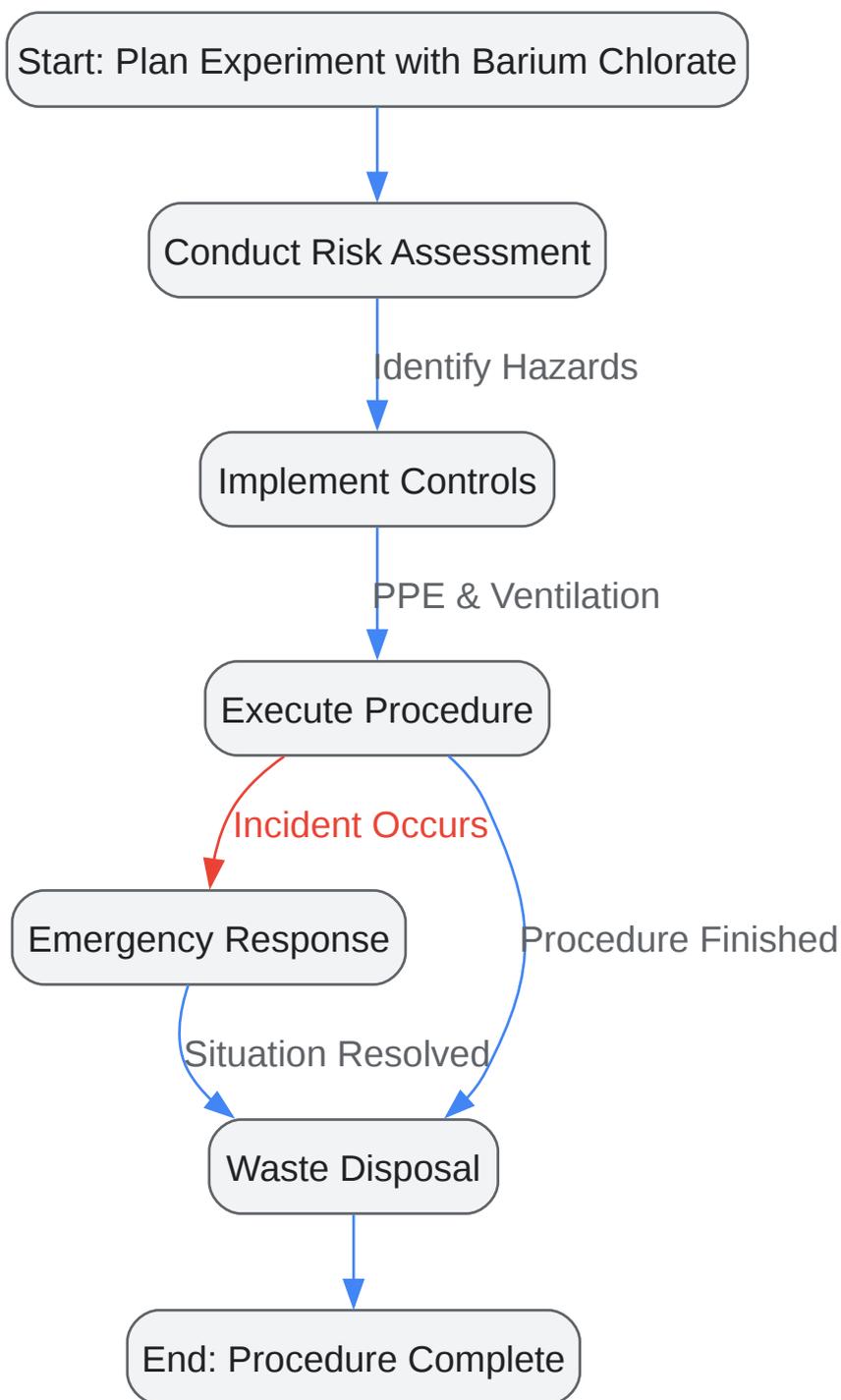
Procedure	Details
<b>Personal Protective Equipment (PPE)</b>	Use dust respirator, goggles or face shield, rubberized gloves and shoes, and protective outer clothing [2].
<b>Engineering Controls</b>	Use in a well-ventilated area or fume hood to prevent inhalation of dust [2].
<b>Spill Response</b>	For small spills, place material in a clean, dry container and cover. For large spills, dike far ahead for later disposal. Keep combustibles away [2].
<b>Fire Response</b>	Use water only; do not use dry chemicals or foams. Flood fire area from a distance [2].

| **First Aid** | **Inhalation:** Move to fresh air. **Skin/Eye contact:** Flush with copious water. **Ingestion:** Induce vomiting and call a physician immediately; victim should drink aqueous 10% magnesium or sodium sulfate solution [2]. |

## Disposal and Environmental Considerations

Dispose of **barium chlorate** as hazardous waste in accordance with local and federal regulations [1]. It is very harmful to aquatic organisms, so take care to prevent leaching into bodies of water [1].

The following workflow outlines the key steps for risk management when handling **barium chlorate**:



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## References

1. - Wikipedia Barium chlorate [en.wikipedia.org]

2. BARIUM CHLORATE - CAMEO Chemicals - NOAA [cameochemicals.noaa.gov]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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